

Technical Guide: Safety and Handling of 2-[(4-Bromophenoxy)methyl]oxirane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-[(4-Bromophenoxy)methyl]oxirane

Cat. No.: B1266661

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-[(4-Bromophenoxy)methyl]oxirane** (CAS No. 2212-06-8), a versatile epoxide compound utilized in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, specialty polymers, and coatings.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **2-[(4-Bromophenoxy)methyl]oxirane**.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	PubChem[2]
Molecular Weight	229.07 g/mol	PubChem[2]
Appearance	White to light yellow crystalline powder	TCI America[3], Chem-Impex
Melting Point	48-52 °C	TCI America[3], Chem-Impex
Purity	≥97.0% (GC) to ≥99% (HPLC)	TCI America[3], Chem-Impex
CAS Number	2212-06-8	PubChem[2]
Synonyms	4-Bromophenyl glycidyl ether, 1-(4-Bromophenoxy)-2,3-epoxypropane	TCI America[3], PubChem[2]

Hazard Identification and GHS Classification

2-[(4-Bromophenoxy)methyl]oxirane is classified as a hazardous substance. The following table details its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[2]

Pictograms:

First-Aid Measures

Immediate medical attention is required in case of exposure. Consult a physician and show this safety data sheet.[\[1\]](#)[\[4\]](#)

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Obtain medical aid. [4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [1] [4] Wash clothing before reuse. [4] Obtain medical aid immediately. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] [4] Remove contact lenses if present and easy to do. [4] Continue rinsing. Obtain medical aid immediately. [4]
Ingestion	Do NOT induce vomiting without medical advice. [4] Rinse mouth with water. [4] Never give anything by mouth to an unconscious person. [5] Seek immediate medical attention.

Firefighting and Accidental Release Measures

Firefighting Measures

Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)

Specific Hazards Arising from the Chemical: During a fire, irritating and toxic gases such as carbon monoxide and hydrogen bromide may be generated.[\[1\]](#)

Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[1][5]}

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment.
- Avoid dust formation and breathing vapors, mist, or gas.^[5]
- Ensure adequate ventilation.
- Evacuate personnel to safe areas.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains, other waterways, or soil.^[4]

Methods for Containment and Cleaning Up:

- Sweep up or vacuum the spillage and collect it in a suitable, closed container for disposal.^[1]
- Avoid creating dust.

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.^[4]
- Wash hands thoroughly after handling.^[4]
- Avoid breathing dust, fumes, or spray.^{[4][6]}
- Use only in a well-ventilated area or outdoors.^{[4][6]}

- Wear suitable protective clothing, gloves, and eye/face protection.[4]

Conditions for Safe Storage:

- Store in a tightly-closed container when not in use.[1][4]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[4]
- Recommended storage temperatures vary, with some sources suggesting room temperature (<15°C)[3][7] and others 0-8°C or 2-8°C.[8] Always check the supplier's recommendation.
- Keep away from sources of ignition.[4]

Exposure Controls and Personal Protection

Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash fountain and a safety shower.[4]
- Use adequate ventilation to keep airborne concentrations low.

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield. [4]
Skin Protection	Wear protective gloves and a lab coat or chemical-resistant suit to prevent skin contact. [4]
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator.[5]

Toxicological and Ecological Information

Toxicological Information:

- Acute Toxicity: Harmful if swallowed and in contact with skin.[2] Specific LD50 and LC50 data are not readily available in the searched literature.
- Carcinogenicity: No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[3]
- Further Information: To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

Ecological Information:

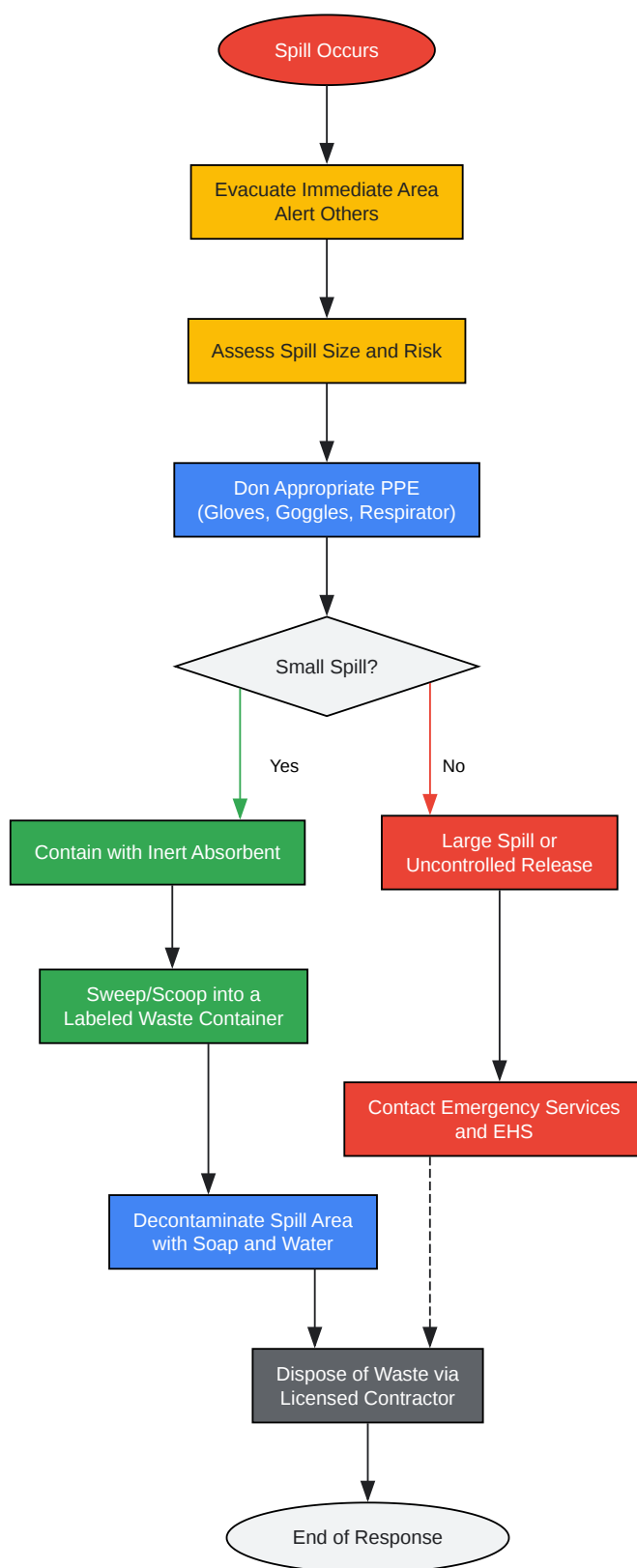
- Detailed ecotoxicity data for **2-[(4-Bromophenoxy)methyl]oxirane** is not available in the reviewed sources.
- For the related compound 4-Bromophenyl phenyl ether, it is noted as very toxic to aquatic life with long-lasting effects.[3] Given the structural similarities, caution should be exercised to prevent environmental release.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service.[4][5] Do not dispose of it with household waste or allow it to reach the sewage system.

Visual Workflow: Chemical Spill Response

The following diagram outlines the logical steps for responding to a spill of **2-[(4-Bromophenoxy)methyl]oxirane**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-[(4-Bromophenoxy)methyl]oxirane | C₉H₉BrO₂ | CID 102766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. PubChemLite - 2-[(4-bromophenoxy)methyl]oxirane (C₉H₉BrO₂) [pubchemlite.lcsb.uni.lu]
- 5. 2-(4-Bromophenoxy)tetrahydropyran, 98% 50 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 6. 4-BROMOPHENYL PHENYL ETHER | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. echemi.com [echemi.com]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2-[(4-Bromophenoxy)methyl]oxirane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266661#safety-and-handling-precautions-for-2-4-bromophenoxy-methyl-oxirane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com